

AC710: A Novel Modulator of Hematopoietic Stem Cell Differentiation

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Compound of Interest

Compound Name: AC710

Cat. No.: B560102

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

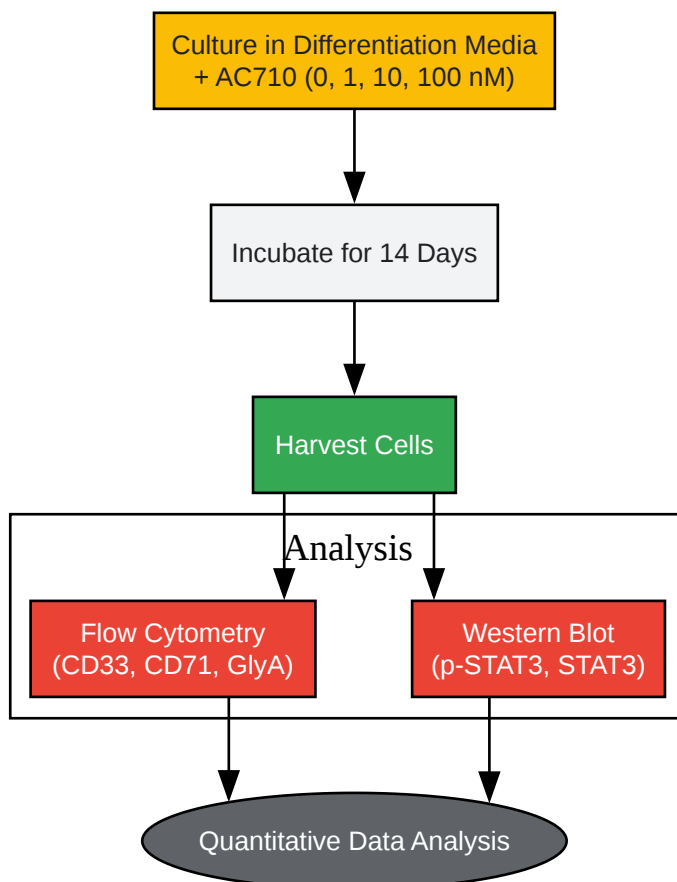
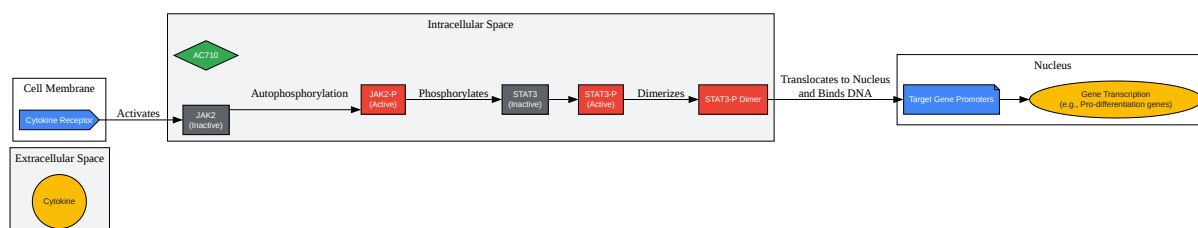
Introduction

Hematopoietic stem cells (HSCs) are the foundation of the blood and immune systems, possessing the ability to self-renew and differentiate into all mature blood cell lineages. The precise regulation of HSC fate is critical for maintaining hematopoietic homeostasis, and its dysregulation is implicated in a variety of hematological disorders. This document provides a comprehensive technical overview of **AC710**, a novel small molecule inhibitor of the Janus kinase 2 (JAK2)/Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway. We will explore the impact of **AC710** on the differentiation of human hematopoietic stem cells in vitro, presenting key quantitative data, detailed experimental protocols, and visual representations of its mechanism of action and experimental workflows.

Mechanism of Action: Inhibition of the JAK2/STAT3 Pathway

AC710 is a highly selective, ATP-competitive inhibitor of JAK2 kinase activity. By binding to the ATP-binding pocket of the JAK2 pseudokinase domain, **AC710** allosterically inhibits the catalytic activity of the kinase domain. This prevents the phosphorylation and subsequent activation of its downstream target, STAT3. The inhibition of STAT3 phosphorylation prevents

its dimerization, nuclear translocation, and transcriptional activity, thereby modulating the expression of genes involved in hematopoietic stem cell differentiation and proliferation.



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